



Application Notes: The Role of Diphenyl Sulfone in High-Performance Polymer Synthesis

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Diphenyl sulfone	
Cat. No.:	B363903	Get Quote

Introduction

Polyetheretherketone (PEEK) and Polyethersulfone (PES) are high-performance aromatic polymers known for their exceptional thermal stability, mechanical strength, and chemical resistance. Their synthesis is a significant industrial process, typically achieved through nucleophilic aromatic substitution (SNAr) polymerization. A critical component of this process is the choice of solvent, which must withstand the demanding reaction conditions. **Diphenyl** sulfone ((C₆H₅)₂SO₂) has been established as the solvent of choice for the commercial production of these polymers, particularly PEEK.[1][2] These application notes detail the specific role of diphenyl sulfone, outlining the polymerization mechanisms and providing standardized protocols for the synthesis and purification of PEEK and PES.

Diphenyl Sulfone: A High-Temperature Solvent for Polymerization

Diphenyl sulfone is a thermally stable, polar aprotic solvent, making it uniquely suited for the synthesis of thermally stable polymers like PEEK and PES.[3] Its primary role is to maintain the reactants (monomers, base) and the growing polymer chain in a soluble state at the high temperatures required for polymerization.[1]

Key Properties and Function:



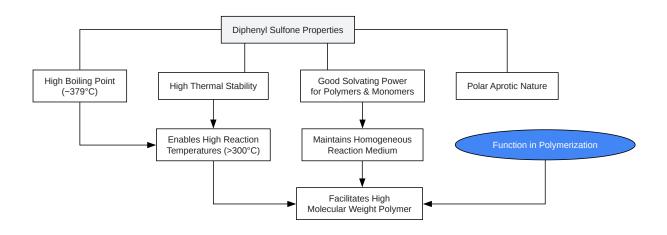
- High Boiling Point: With a boiling point of approximately 379°C, diphenyl sulfone remains liquid and stable at the high reaction temperatures (often >300°C) necessary to achieve high molecular weight PEEK.[4][5]
- Thermal Stability: It does not decompose at the required polymerization temperatures, ensuring a clean reaction environment.[6]
- Solvating Power: It effectively dissolves the aromatic monomers and, crucially, the resulting rigid-chain PEEK and PES polymers, preventing premature precipitation which would otherwise terminate chain growth and limit molecular weight.[1]
- Inert Nature: As a polar aprotic solvent, it facilitates the SNAr reaction without participating in side reactions.

Table 1: Physical Properties of Diphenyl Sulfone

Property	Value	Reference(s)
Molecular Formula	C12H10O2S	[5]
Molar Mass	218.27 g/mol	[7]
Melting Point	123-129 °C	[7][8]
Boiling Point	378-379 °C	[5][7]
Appearance	White crystalline solid	[5]

| Solubility in Water | Insoluble |[4][5] |





Click to download full resolution via product page

Caption: Logical relationship of **Diphenyl Sulfone**'s properties to its function.

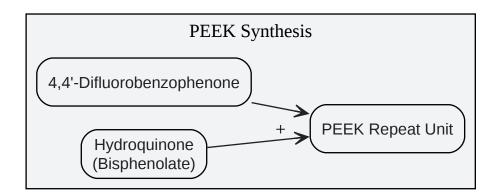
Mechanism of Polymerization: Nucleophilic Aromatic Substitution (SNAr)

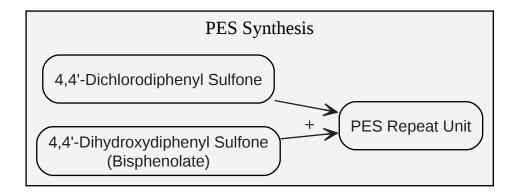
The synthesis of PEEK and PES proceeds via a step-growth polycondensation reaction following the nucleophilic aromatic substitution (SNAr) mechanism.[1][9] The general mechanism involves two key steps:

- Nucleophilic Attack: A strong nucleophile, typically a phenoxide generated in situ from a bisphenol monomer and a weak base (e.g., Na₂CO₃, K₂CO₃), attacks an electron-deficient aromatic ring on the dihalide monomer.[10][11] The ring is "activated" by a strong electron-withdrawing group (a ketone for PEEK, a sulfone for PES) positioned ortho or para to the halide leaving group.[12] This attack forms a resonance-stabilized carbanion intermediate known as a Meisenheimer complex.[13]
- Elimination of Leaving Group: The aromaticity of the ring is restored by the elimination of the halide leaving group (typically F⁻ or Cl⁻), forming a stable ether linkage.[12] This process

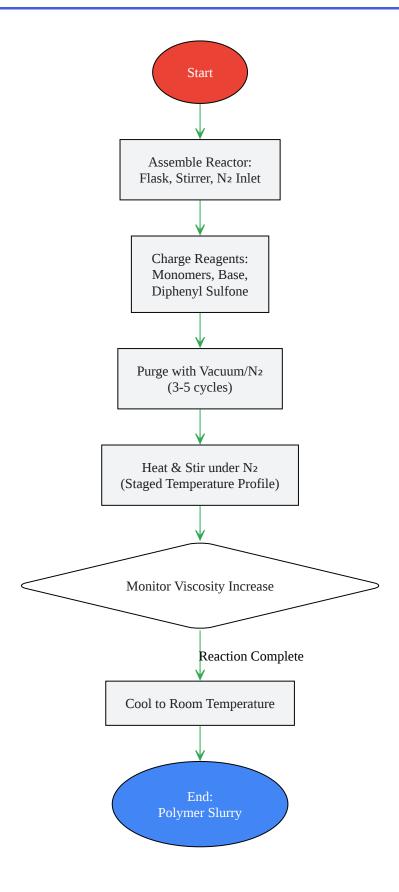


repeats to build the polymer chain.

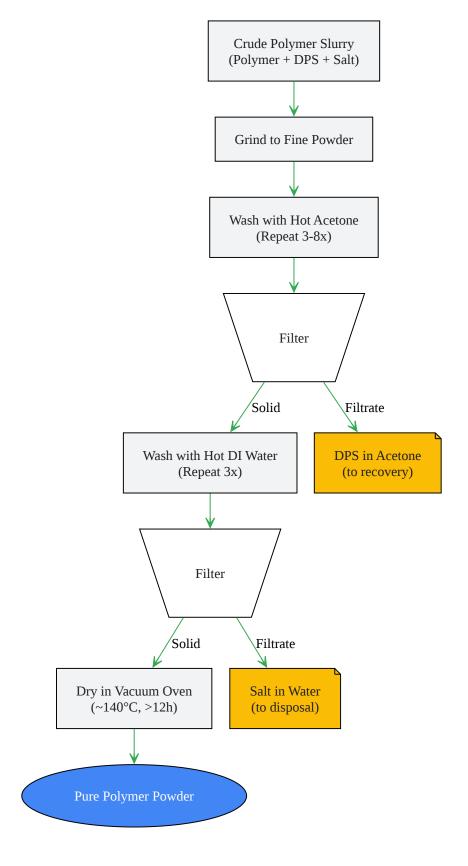












Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. vtechworks.lib.vt.edu [vtechworks.lib.vt.edu]
- 2. US8575298B2 Polyether ether ketone, and method for purification of polymer material -Google Patents [patents.google.com]
- 3. How Is Polyether Ether Ketone (PEEK) Made? IEMAI3D [iemai3d.com]
- 4. diphenyl sulfone [chemister.ru]
- 5. Diphenyl Sulfone [drugfuture.com]
- 6. chemimpex.com [chemimpex.com]
- 7. 127-63-9 CAS MSDS (Diphenyl sulfone) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Diphenyl sulfone [chembk.com]
- 9. Whatâ^{FAR®} the Difference Between PEEKâ^{FAR®} Two Production Routes?
 [peekchina.com]
- 10. mdpi.com [mdpi.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Nucleophilic Aromatic Substitution Chemistry Steps [chemistrysteps.com]
- 13. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [Application Notes: The Role of Diphenyl Sulfone in High-Performance Polymer Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b363903#role-of-diphenyl-sulfone-in-the-production-of-peek-and-pes-polymers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com